

BAY-678 solubility issues alternative solvents

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Compound Focus: BAY-678

CAS No.: 675103-36-3

Cat. No.: S005358

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BAY-678 Solvent Guide

The table below summarizes the quantitative solubility data for **BAY-678** in different solvents.

Solvent	Max Concentration (mg/mL)	Max Concentration (mM)	Notes
DMSO	40.03 [1] to ≥ 100 [2]	100 [1] to 249.78 [2]	Primary recommended solvent. Hygroscopic DMSO can impact solubility; use newly opened containers [2].
Ethanol	≥ 4.76 [2]	≥ 11.89 [2]	A suitable alternative solvent with confirmed solubility.

Stock Solution Preparation

Here are standard protocols for preparing stock solutions of **BAY-678** in DMSO [2] [1].

Standard DMSO Stock Solution (10 mM)

- To prepare a 10 mL stock: Dissolve 40.0 mg of **BAY-678** (MW: 400.35 g/mol) in 10 mL of anhydrous DMSO.

- **To prepare a 1 mL stock:** Dissolve **4.00 mg** of **BAY-678** in **1 mL** of anhydrous DMSO.

Aliquot and store the stock solution at -20°C to minimize freeze-thaw cycles and maintain stability [2].

In Vivo Formulation Protocol

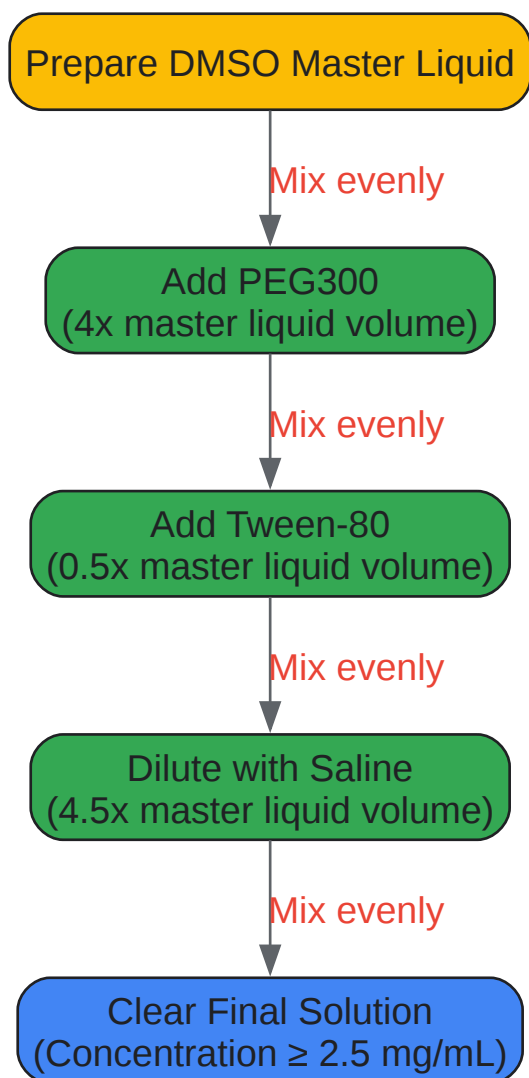
For animal studies, **BAY-678** requires formulation to reduce the final concentration of DMSO. The following protocol is adapted from supplier recommendations [2].

Protocol: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline This protocol yields a clear solution with a concentration of ≥ 2.5 mg/mL.

- **Prepare DMSO Master Liquid:** First, dissolve **BAY-678** in a small volume of DMSO to create a concentrated master liquid (e.g., 25 mg/mL).
- **Add PEG300:** Take your working volume of DMSO master liquid and add 4 times that volume of PEG300. Mix evenly.
- **Add Tween-80:** Then, add 0.5 times the master liquid volume of Tween-80. Mix evenly.
- **Dilute with Saline:** Finally, add 4.5 times the master liquid volume of Saline (0.9% sodium chloride in ddH₂O) to adjust to the final volume. Mix evenly until the solution is clear.

Example: To make 1 mL of final solution, you would combine 100 μ L of DMSO master liquid (25 mg/mL), 400 μ L of PEG300, 50 μ L of Tween-80, and 450 μ L of Saline.

The diagram below illustrates this workflow.



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Frequently Asked Questions

What is the storage condition for **BAY-678** stock solutions?

- **Powder:** Store at -20°C for up to 3 years or at 4°C for 2 years [2].
- **Solution (in solvent):** For long-term storage, keep at -80°C for 2 years. For short-term use, store at -20°C for 1 month [2] [3].

The solution appears cloudy during preparation. What should I do? If precipitation or phase separation occurs, techniques such as **gentle warming, vortexing, or brief sonication** can be used to aid dissolution and achieve a clear solution [2].

Is there an alternative in vivo formulation? Yes, a formulation using **10% DMSO + 90% Corn Oil** is also viable and yields a clear solution at ≥ 2.5 mg/mL. However, note that this protocol should be carefully selected if the continuous dosing period exceeds half a month [2].

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References

1. BAY 678 | Elastases [tocris.com]
2. BAY-678 | Elastase Inhibitor [medchemexpress.com]
3. BAY-678 | CAS 675103-36-3 - InvivoChem [invivochem.net]

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